

Physicochemical Properties of Meclocycline Sulfosalicylate: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *Meclocycline sulfosalicylate*

Cat. No.: *B1146526*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Meclocycline sulfosalicylate, a salt of the tetracycline antibiotic meclocycline, is a compound of significant interest in pharmaceutical research and development. A thorough understanding of its physicochemical properties is fundamental for formulation development, analytical method design, and predicting its behavior in biological systems. This technical guide provides a comprehensive overview of the core physicochemical properties of **meclocycline sulfosalicylate**, complete with experimental protocols and data presented for clarity and practical application in a research setting.

General Information

Meclocycline sulfosalicylate is a bright yellow, crystalline powder. It is known to be sensitive to light and is hygroscopic, necessitating storage in light-resistant, airtight containers.

Property	Value	Source
Chemical Formula	C ₂₉ H ₂₇ ClN ₂ O ₁₄ S	N/A
Molecular Weight	695.05 g/mol	N/A
CAS Number	73816-42-9	N/A
Appearance	Bright yellow crystalline powder	N/A
Melting Point	>193 °C (decomposes)	N/A

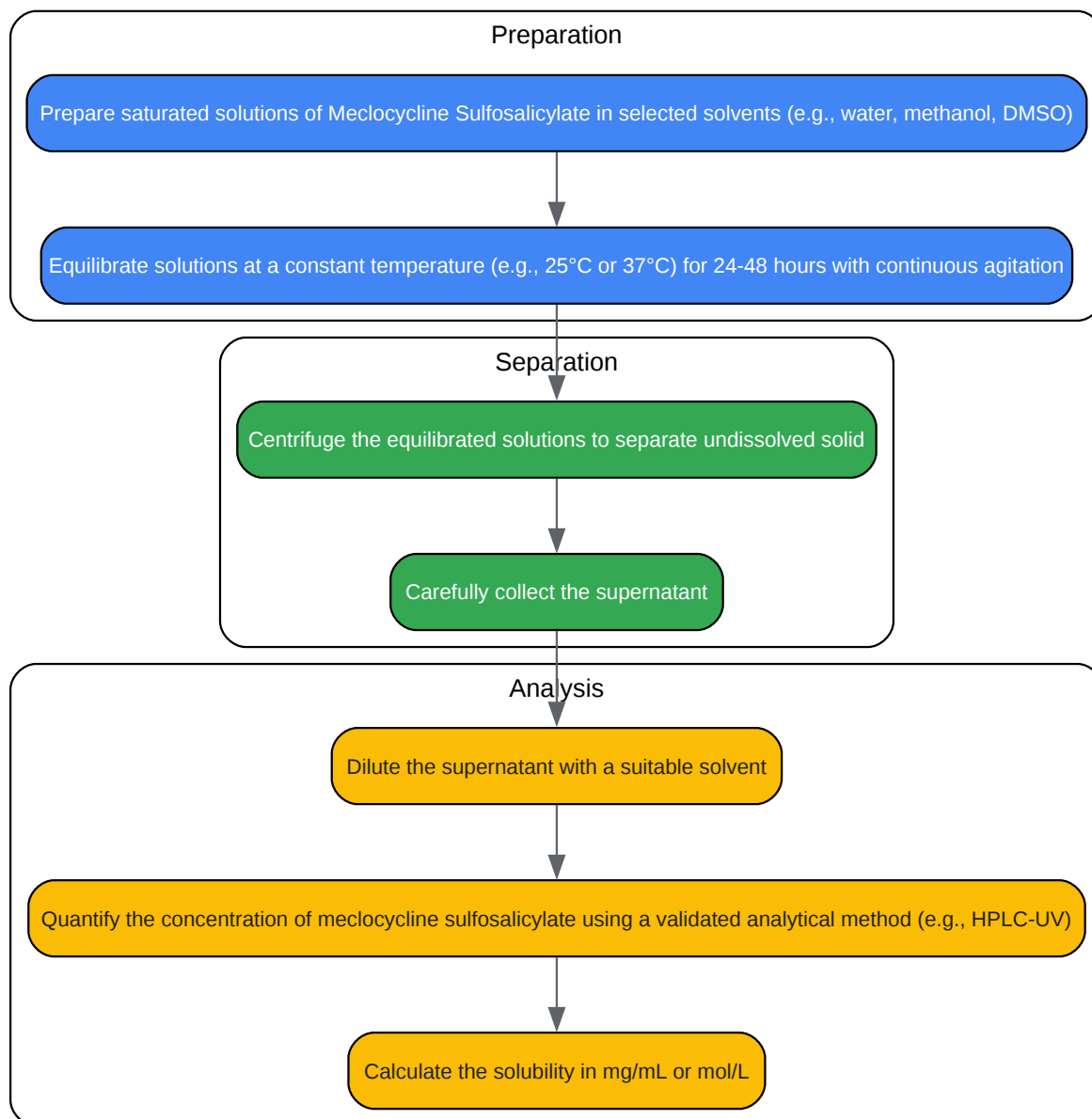
Solubility

The solubility of **meclocycline sulfosalicylate** is a critical parameter for its formulation and delivery. While qualitatively described as slightly soluble in water and soluble in dimethyl sulfoxide (DMSO), quantitative data is essential for precise experimental design. The following table summarizes available solubility information for tetracycline derivatives, which can be used as an estimate for **meclocycline sulfosalicylate**.

Solvent	Solubility (Tetracycline HCl)
Water	10 mg/mL[1]
Dimethyl Sulfoxide (DMSO)	~1 mg/mL[2]
Methanol	10 mg/mL
Ethanol	Insoluble[3]
Phosphate Buffered Saline (PBS, pH 7.2)	~3.3 mg/mL

Experimental Protocol: Solubility Determination (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the solubility of **meclocycline sulfosalicylate**.



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Caption: Workflow for solubility determination using the shake-flask method.

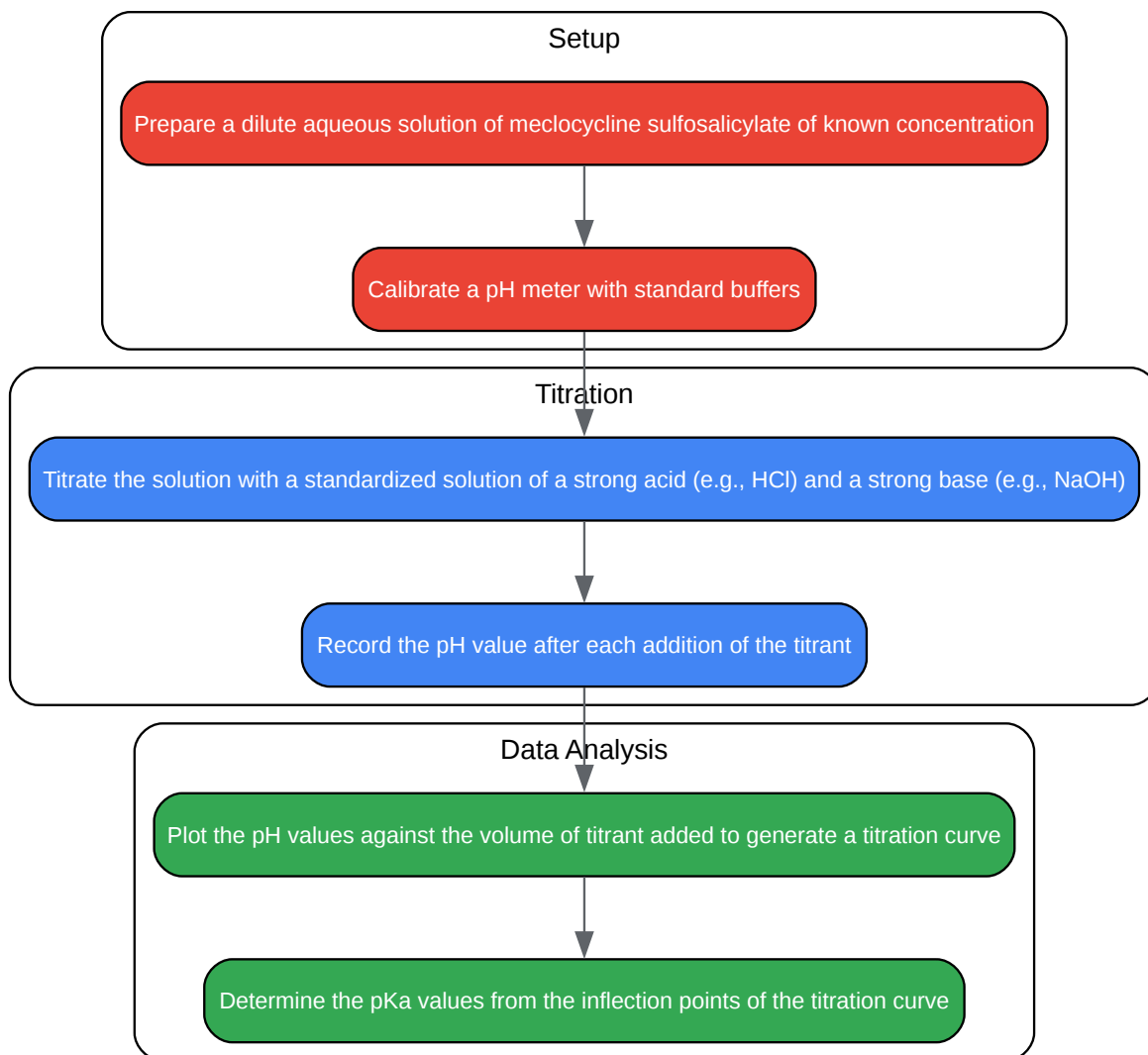
Dissociation Constant (pKa)

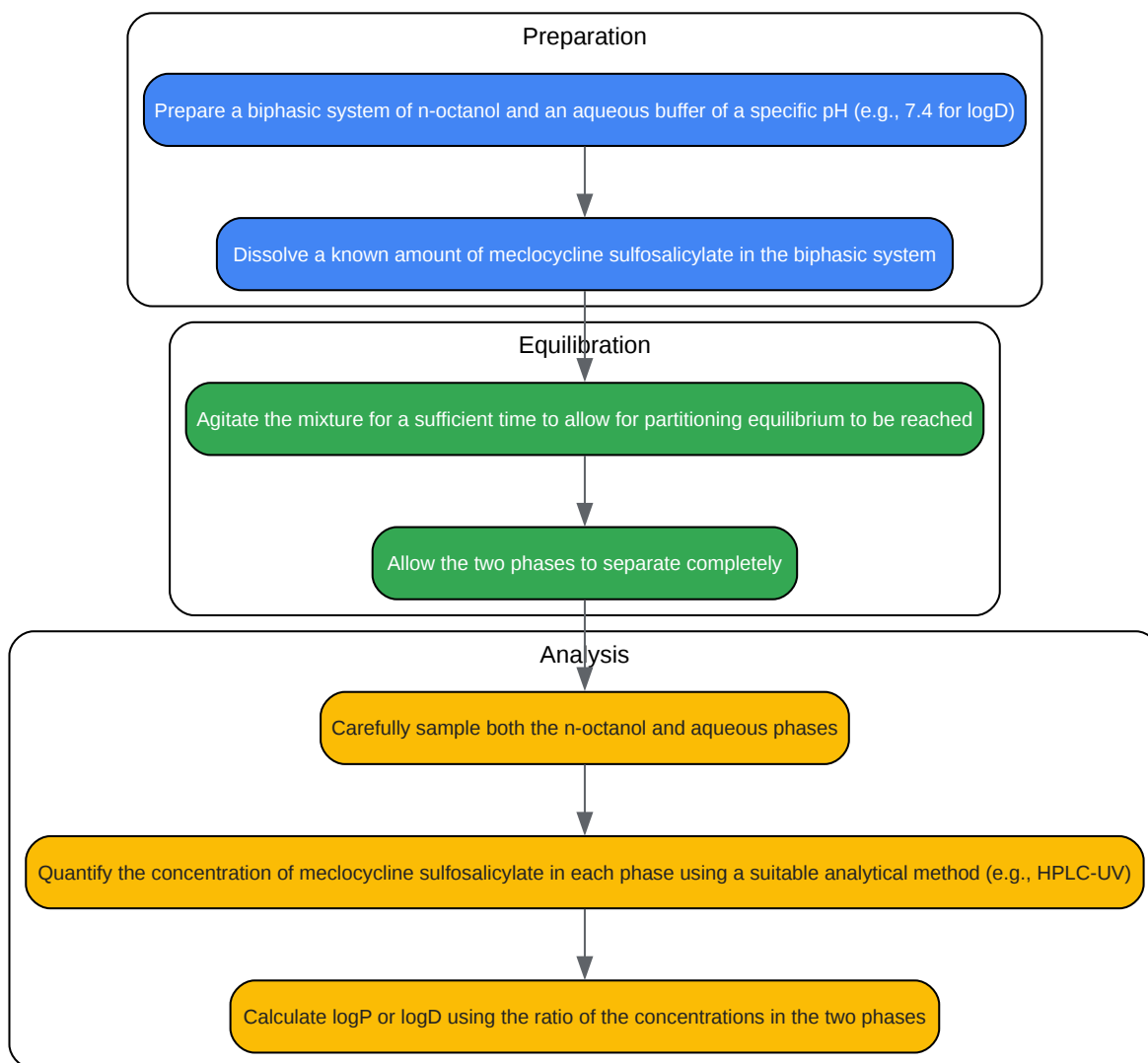
The pKa values of a compound are crucial for understanding its ionization state at different pH values, which in turn influences its solubility, absorption, and interaction with biological targets. Tetracyclines are amphoteric molecules with multiple ionizable groups. While specific experimental pKa values for **meclocycline sulfosalicylate** are not readily available, the typical pKa ranges for tetracyclines are presented below.

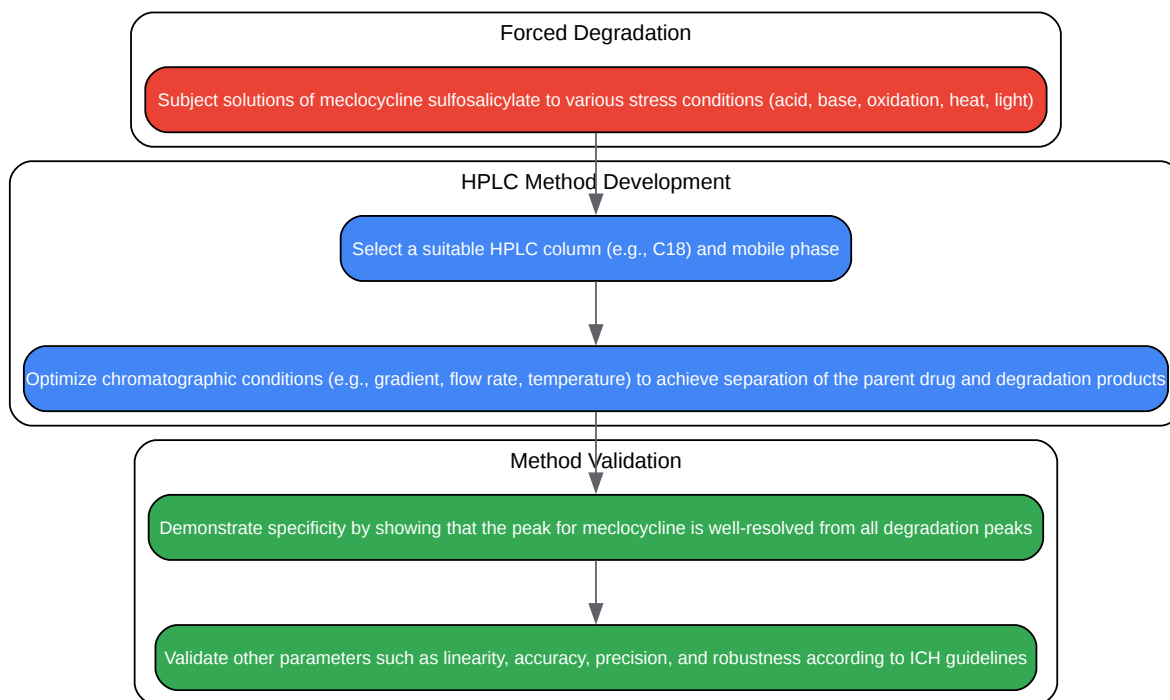
pKa	Corresponding Functional Group	Typical Range
pKa1	Tricarbonylmethane group	3.3
pKa2	Phenolic diketone system	7.7
pKa3	Dimethylamino group	9.7

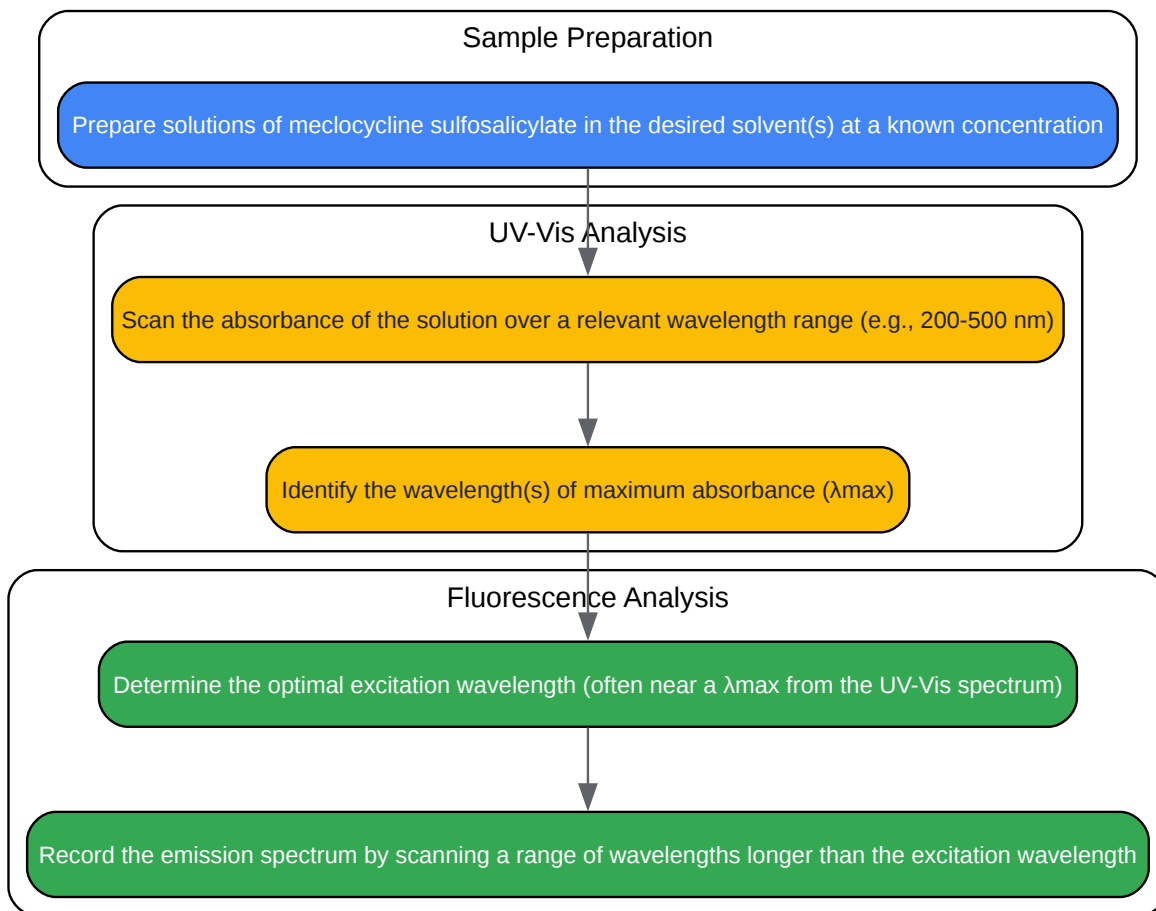
Experimental Protocol: pKa Determination (Potentiometric Titration)

Potentiometric titration is a standard method for determining the pKa of ionizable compounds. [\[4\]](#)[\[5\]](#)









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